

Cyclopentanecarbonyl chloride CAS number and properties

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Compound of Interest

Compound Name: Cyclopentanecarbonyl chloride

Cat. No.: B1359772

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An In-depth Technical Guide to Cyclopentanecarbonyl Chloride

Introduction

Cyclopentanecarbonyl chloride, identified by the CAS number 4524-93-0, is a significant chemical intermediate in the field of organic synthesis.^[1] This compound, which features a cyclopentane ring attached to a reactive acyl chloride functional group, serves as a valuable building block for the synthesis of more complex molecules.^[1] Its utility is particularly noted in the preparation of pharmaceuticals, agrochemicals, and other fine chemicals.^[2] This guide provides a comprehensive overview of its properties, synthesis, reactivity, and safe handling protocols, tailored for researchers, scientists, and professionals in drug development.

Properties of Cyclopentanecarbonyl Chloride

Cyclopentanecarbonyl chloride is a colorless to pale yellow liquid with a pungent odor.^{[1][2]} It is known for its high reactivity, especially its sensitivity to moisture.^[3]

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	4524-93-0	[1] [3] [4] [5] [6]
Molecular Formula	C ₆ H ₉ ClO	[1] [2] [4]
Molecular Weight	132.59 g/mol	[5]
Appearance	Clear colorless to pale yellow liquid	[1] [2] [7]
Boiling Point	161-162 °C	[3] [8]
Density	1.091 g/mL at 25 °C	[3] [8]
Refractive Index	n _{20/D} 1.4622	[3] [8]
Flash Point	60 °C (140 °F)	[6]
Solubility	Reacts with water; Soluble in chloroform	[2] [3] [9]

Table 2: Safety and Hazard Information

Hazard Identification	Details	Source(s)
Signal Word	Danger	[5] [10]
GHS Hazard Statements	H226: Flammable liquid and vapor H314: Causes severe skin burns and eye damage H335: May cause respiratory irritation H290: May be corrosive to metals	[3] [5] [10]
GHS Precautionary Statements	P210, P233, P240, P280, P303+P361+P353, P305+P351+P338	[3]
Hazard Classifications	Flammable Liquid (Category 3) Skin Corrosion (Sub-category 1B) Serious Eye Damage (Category 1) Specific Target Organ Toxicity - Single Exposure (Category 3)	[5] [10]
Personal Protective Equipment	Faceshields, Gloves, Goggles, Type ABEK (EN14387) respirator filter	

Synthesis of Cyclopentanecarbonyl Chloride

The standard method for synthesizing **cyclopentanecarbonyl chloride** involves the chlorination of its corresponding carboxylic acid, cyclopentanecarboxylic acid.[\[11\]](#) This transformation is typically achieved using common chlorinating agents such as thionyl chloride (SOCl_2) or oxalyl chloride ($(\text{COCl})_2$).[\[11\]](#) The use of thionyl chloride is a prevalent and well-established method.

Experimental Protocol: Synthesis via Thionyl Chloride

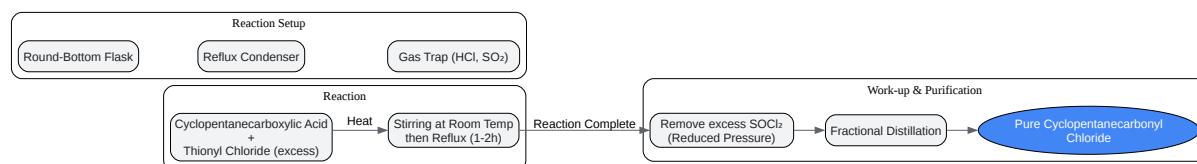
This protocol outlines the synthesis of **cyclopentanecarbonyl chloride** from cyclopentanecarboxylic acid using thionyl chloride.

Reactants:

- Cyclopentanecarboxylic acid
- Thionyl chloride (SOCl_2), typically 1.5 to 2 equivalents

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a gas trap (to neutralize HCl and SO_2 byproducts), add cyclopentanecarboxylic acid.
- Slowly add an excess of thionyl chloride to the carboxylic acid at room temperature with constant stirring.[11]
- Gently heat the reaction mixture to reflux. The reaction is typically maintained at this temperature for 1-2 hours, or until the evolution of hydrogen chloride and sulfur dioxide gases ceases.[11]
- After the reaction is complete, remove the excess thionyl chloride, often by distillation under reduced pressure.[12]
- The resulting crude **cyclopentanecarbonyl chloride** is then purified by fractional distillation to yield the final product.[11]

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Synthesis workflow for Cyclopentanecarbonyl chloride.

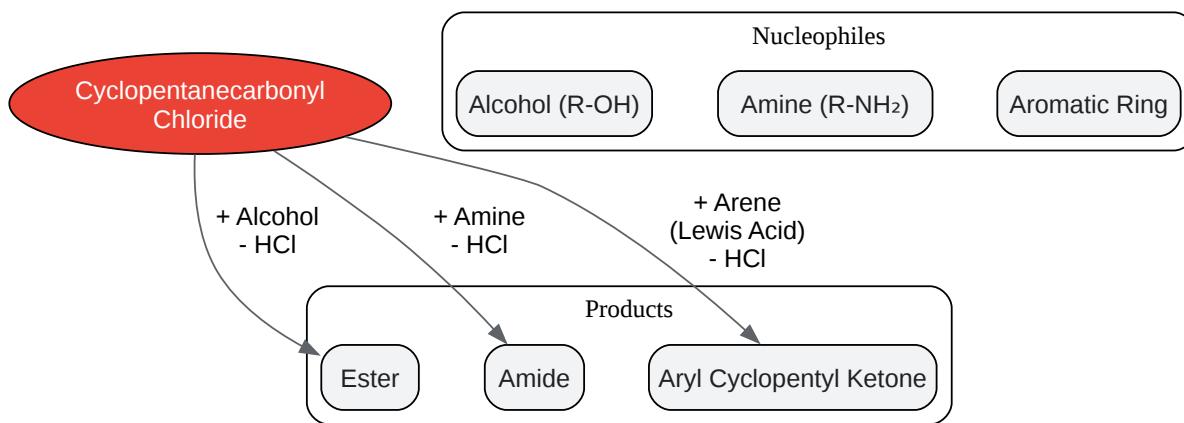
Reactivity and Applications

The reactivity of **cyclopentanecarbonyl chloride** is dominated by the electrophilic nature of the carbonyl carbon, which is susceptible to nucleophilic acyl substitution. This makes it a highly effective reagent for introducing the cyclopentanecarbonyl moiety into various molecules.

Common reactions include:

- Esterification: Reacts with alcohols to form cyclopentanoate esters.
- Amidation: Reacts with primary or secondary amines to yield cyclopentyl amides.
- Friedel-Crafts Acylation: Can be used to acylate aromatic compounds in the presence of a Lewis acid catalyst.

Due to this versatile reactivity, **cyclopentanecarbonyl chloride** is employed in the synthesis of a range of target molecules. For instance, it has been used in the preparation of 3'-N-acyl-7-trichloroacetyl-paclitaxels and other complex esters and amides.



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General reactivity of Cyclopentanecarbonyl chloride.

Handling and Storage

Given its hazardous nature and reactivity, strict safety protocols must be followed when handling **cyclopentanecarbonyl chloride**.

- **Handling:** All operations should be conducted in a well-ventilated area, preferably within a fume hood.[13] Personal protective equipment, including chemical-resistant gloves, safety goggles, a face shield, and appropriate respiratory protection, is mandatory.[10] Avoid contact with skin, eyes, and clothing.[10] Keep the substance away from heat, sparks, open flames, and other ignition sources.[10][13] Use spark-proof tools and explosion-proof equipment.[13]
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[13] It is crucial to protect it from moisture, as it reacts with water.[3][13] Therefore, storage under an inert atmosphere (e.g., nitrogen) is recommended.[2][13] Incompatible materials such as strong oxidizing agents and strong bases should be stored separately.[13]

Conclusion

Cyclopentanecarbonyl chloride is a fundamental reagent for synthetic chemists, offering a reliable means to incorporate a cyclopentylcarbonyl group into a wide array of molecules. Its well-defined properties and reactivity profile, coupled with established synthetic routes, make it a staple in the production of complex chemical entities. However, its hazardous characteristics necessitate rigorous adherence to safety precautions during handling and storage to ensure the well-being of laboratory personnel and the integrity of the experimental work.

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